

Personal protective equipment for handling 2,6-Dimethylisonicotinaldehyde

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Compound of Interest

Compound Name: 2,6-Dimethylisonicotinaldehyde

Cat. No.: B103365

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Essential Safety and Handling Guide for 2,6-Dimethylisonicotinaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **2,6-Dimethylisonicotinaldehyde** (CAS No. 18206-06-9). Adherence to these procedures is critical for ensuring personnel safety and maintaining a compliant laboratory environment.

Hazard Identification and Chemical Properties

2,6-Dimethylisonicotinaldehyde is a substituted pyridine derivative. While specific toxicity data is limited, its aldehyde functional group and structural similarity to other pyridines warrant careful handling. The primary known hazard is that it is harmful if swallowed.[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	18206-06-9	[1] [2] [3]
Molecular Formula	C ₈ H ₉ NO	[1] [2] [3]
Molecular Weight	135.17 g/mol	[1] [3]
Physical Form	Liquid, Solid, or Semi-solid	[1]
Boiling Point	218.1°C at 760 mmHg	[3]

| Density | 1.065 g/cm³ | |

Table 2: GHS Hazard Information

Category	Information
Pictogram	
Signal Word	Warning [1]
Hazard Statements	H302: Harmful if swallowed. [1]

| Precautionary Statements | P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#) P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#) |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure through inhalation, ingestion, or skin/eye contact. Aldehydes as a class can be irritants and sensitizers.[\[4\]](#)

Table 3: Recommended Personal Protective Equipment

Body Part	PPE Specification	Rationale and Best Practices
Hands	Nitrile or Butyl Rubber Gloves	<p>Provides resistance against aldehydes.[4]</p> <p>Latex gloves are not recommended as they offer poor protection.[4]</p> <p>Always inspect gloves for tears or holes before use.</p>
Eyes/Face	Chemical Splash Goggles and/or Full Face Shield	Standard safety glasses are insufficient. Goggles provide a seal against splashes and vapors. A face shield should be worn over goggles when handling larger quantities or when there is a significant splash risk.[4]
Body	Chemical-Resistant Lab Coat or Apron	A fully buttoned lab coat, preferably chemical-resistant, protects skin and personal clothing from contamination. For larger scale operations, a chemical-resistant apron provides an additional layer of protection.
Respiratory	Use in a Certified Chemical Fume Hood	All handling of 2,6-Dimethylisonicotinaldehyde should occur within a properly functioning chemical fume hood to minimize inhalation of vapors. For spill cleanup or in case of ventilation failure, a NIOSH-approved air-purifying respirator with organic vapor

Body Part	PPE Specification	Rationale and Best Practices
Feet	Closed-Toed, Impervious Shoes	Protects feet from spills. Shoes should be made of a material that does not absorb chemicals. cartridges may be necessary. [4]

| Feet | Closed-Toed, Impervious Shoes | Protects feet from spills. Shoes should be made of a material that does not absorb chemicals. |

Operational Plan: From Receipt to Use

A systematic workflow ensures minimal exposure and prevents contamination.

Step 1: Receiving and Storage

- Inspect: Upon receipt, inspect the container for any damage or leaks.
- Store: Keep the container tightly closed in a cool, dry, and well-ventilated area designated for toxic or harmful chemicals.[5]
- Conditions: Store at 2-8°C under an inert atmosphere (e.g., nitrogen or argon).[1][3]
- Segregate: Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5]

Step 2: Handling and Dispensing

- Location: Always handle this chemical inside a certified chemical fume hood. Ensure safety showers and eyewash stations are easily accessible.[5]
- Preparation: Before dispensing, ensure all required PPE is correctly worn.
- Dispensing: If the compound is solid, use appropriate tools (e.g., spatula) to avoid generating dust. If it is a liquid, pour carefully to avoid splashing.
- Hygiene: Do not eat, drink, or smoke in the handling area.[6] Wash hands thoroughly with soap and water after handling is complete.[4]

Step 3: First Aid Procedures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[4]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical advice if irritation persists.[4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Disposal Plan: Waste Management and Decontamination

Proper disposal is regulated and crucial for environmental and personnel safety. Chemical waste must not be disposed of in regular trash or down the sewer system.[6][7]

Step 1: Waste Segregation and Collection

- Hazardous Waste: All waste containing **2,6-Dimethylisonicotinaldehyde** is classified as hazardous waste.
- Solid Waste: Collect unused or contaminated solid material, along with contaminated items like weighing paper or absorbent pads from spills, in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing the compound in a separate, compatible, and sealed liquid waste container. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Contaminated Labware: Disposable items (gloves, pipette tips, wipes) must be double-bagged, sealed, and placed in a solid hazardous waste container.[1] Reusable glassware must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone), and the rinsate must be collected as hazardous liquid waste.

Step 2: Labeling and Storage of Waste

- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**2,6-Dimethylisonicotinaldehyde**," and the approximate concentration and quantity.[\[7\]](#)
- **Storage:** Store waste containers in a designated satellite accumulation area. Keep containers closed except when adding waste and use secondary containment for liquids.[\[1\]](#)

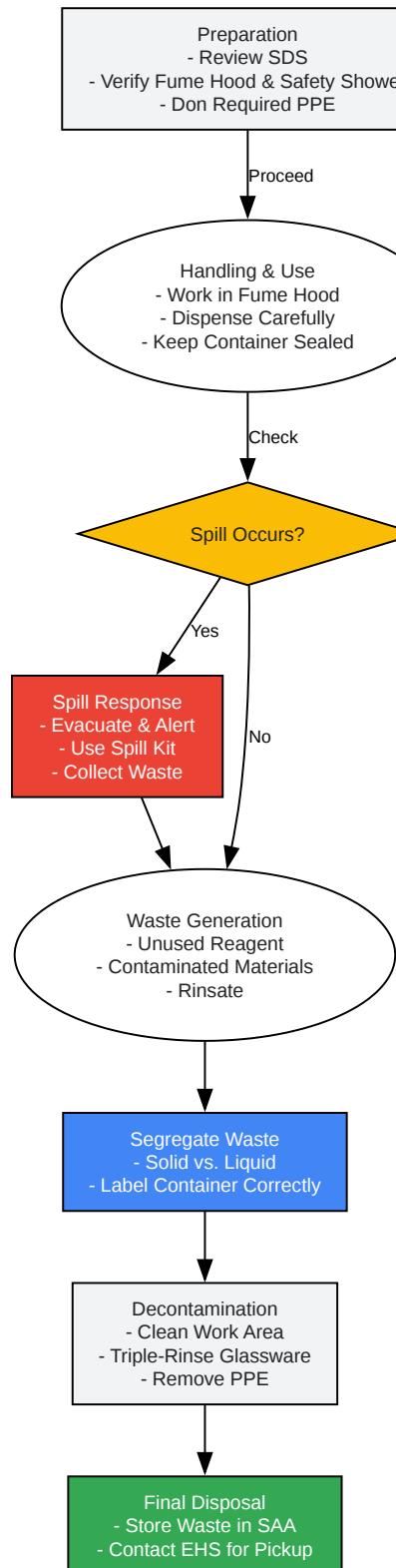
Step 3: Final Disposal

- **Professional Disposal:** Arrange for the pickup and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal company.[\[6\]](#)

Workflow for Safe Handling and Disposal

The following diagram outlines the critical decision-making and operational flow for working with **2,6-Dimethylisonicotinaldehyde**.

Workflow for Handling 2,6-Dimethylisonicotinaldehyde

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,6-Dimethylisonicotinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b103365#personal-protective-equipment-for-handling-2-6-dimethylisonicotinaldehyde>]

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